

Spectroscopic Data Guide: Dimethyl Piperidine-2,3-dicarboxylate[1]

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Compound of Interest

Compound Name: *Dimethyl piperidine-2,3-dicarboxylate*

CAS No.: 23580-75-8

Cat. No.: B1354947

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Executive Summary & Compound Profile

Dimethyl piperidine-2,3-dicarboxylate is a heterocyclic amino diester used as a building block for pharmaceutical intermediates (e.g., moxifloxacin side chains) and in the study of NMDA receptor antagonists. The compound exists as two diastereomers: cis (syn) and trans (anti). The cis isomer is kinetically favored during the hydrogenation of the pyridine precursor, while the trans isomer is thermodynamically more stable.

Property	Data
IUPAC Name	Dimethyl piperidine-2,3-dicarboxylate
CAS Number	23580-75-8
Molecular Formula	C
	H
	NO
Molecular Weight	201.22 g/mol
Key Precursor	Dimethyl pyridine-2,3-dicarboxylate (Dimethyl quinolinate)

Synthesis & Stereochemical Origins

Understanding the synthesis is prerequisite to interpreting the spectra, as the route dictates the stereochemical outcome.

- Route A (Hydrogenation): Catalytic hydrogenation (PtO

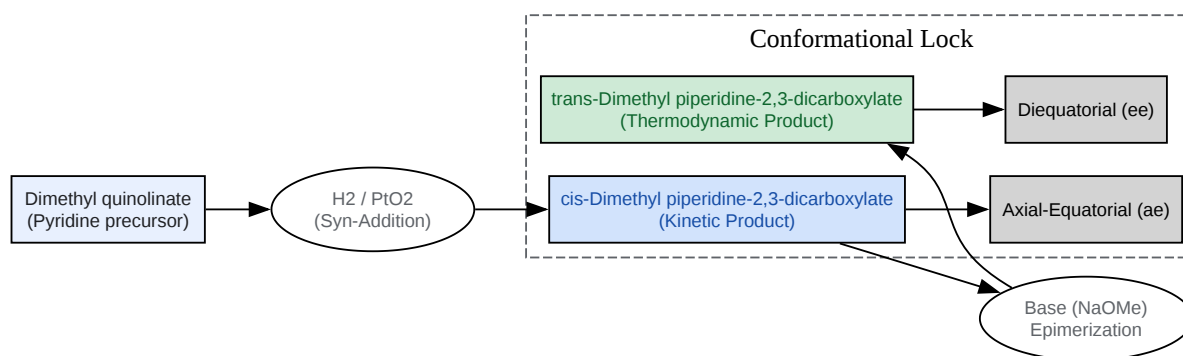
or Rh/Al

O

) of dimethyl quinolinate typically yields the cis-isomer (racemic) due to syn-facial addition of hydrogen.

- Route B (Epimerization): Base-mediated epimerization of the cis-isomer (via the enolate at C-3) yields the thermodynamically stable trans-isomer (diequatorial conformation).

Workflow Diagram: Synthesis & Isomerization



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Caption: Synthesis pathway showing the origin of cis (kinetic) and trans (thermodynamic) diastereomers.

Spectroscopic Characterization

Mass Spectrometry (MS)

The mass spectrum is dominated by fragmentation characteristic of methyl esters.

- Ionization Mode: ESI (+) or EI (70 eV).
- Molecular Ion:
.
- Key Fragments (EI):
 - 142: Loss of one carbomethoxy group ($-\text{COOCH}_3$).
 - 82/83: Piperidine ring fragments (retro-Diels-Alder type fragmentation).

Infrared Spectroscopy (IR)

IR is useful for confirming functional groups but poor for stereochemistry.

Functional Group	Wavenumber (cm)	Assignment
Amine (NH)	3300 – 3350 (br)	N-H stretching (secondary amine)
Ester (C=O)	1730 – 1745 (s)	Carbonyl stretch (broad/split due to two esters)
C-O Stretch	1150 – 1250	Ester C-O-C stretch

Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool for assigning relative configuration (cis vs trans). The assignment relies on the Vicinal Coupling Constant (

).

Mechanistic Logic: The Karplus Relationship

- Trans-Isomer: The substituents at C2 and C3 prefer the equatorial positions (diequatorial). This places the protons H2 and H3 in a trans-diaxial relationship ().
 - Result: Large coupling constant (Hz).
- Cis-Isomer: One substituent is axial and one is equatorial (to avoid 1,3-diaxial strain, though H-bonding can stabilize specific conformers). The protons H2 and H3 are in an axial-equatorial relationship ().
 - Result: Small coupling constant (Hz).

Summary of Chemical Shifts (

¹H NMR, 400 MHz, CDCl₃

Proton	(ppm) - cis (Representative)	(ppm) - trans (Representative)	Multiplicity & Coupling ()
H-2	3.85 – 3.95	3.30 – 3.50	Diagnostic Signalcis: d, Hztrans: d, Hz
H-3	2.90 – 3.05	2.60 – 2.80	m or dt (overlaps with ring protons)
OCH	3.68, 3.72	3.68, 3.70	Two singlets (3H each)
H-6 eq	3.00 – 3.15	2.95 – 3.10	Broad doublet or ddd
H-6 ax	2.60 – 2.75	2.55 – 2.70	Triplet of doublets
H-4, H-5	1.40 – 2.00	1.40 – 2.00	Multiplet envelope

> Note: Chemical shifts may vary by

ppm depending on concentration and pH (free base vs. HCl salt). The J-value difference is invariant and is the primary validation criterion.

¹³C NMR (100 MHz, CDCl₃)

)

- Carbonyls: Two signals at

170–174 ppm.

- C-2:

55–60 ppm (Deshielded by N and C=O).

- C-3:

40–45 ppm.^[1]^[2]

- C-6:

45–48 ppm.

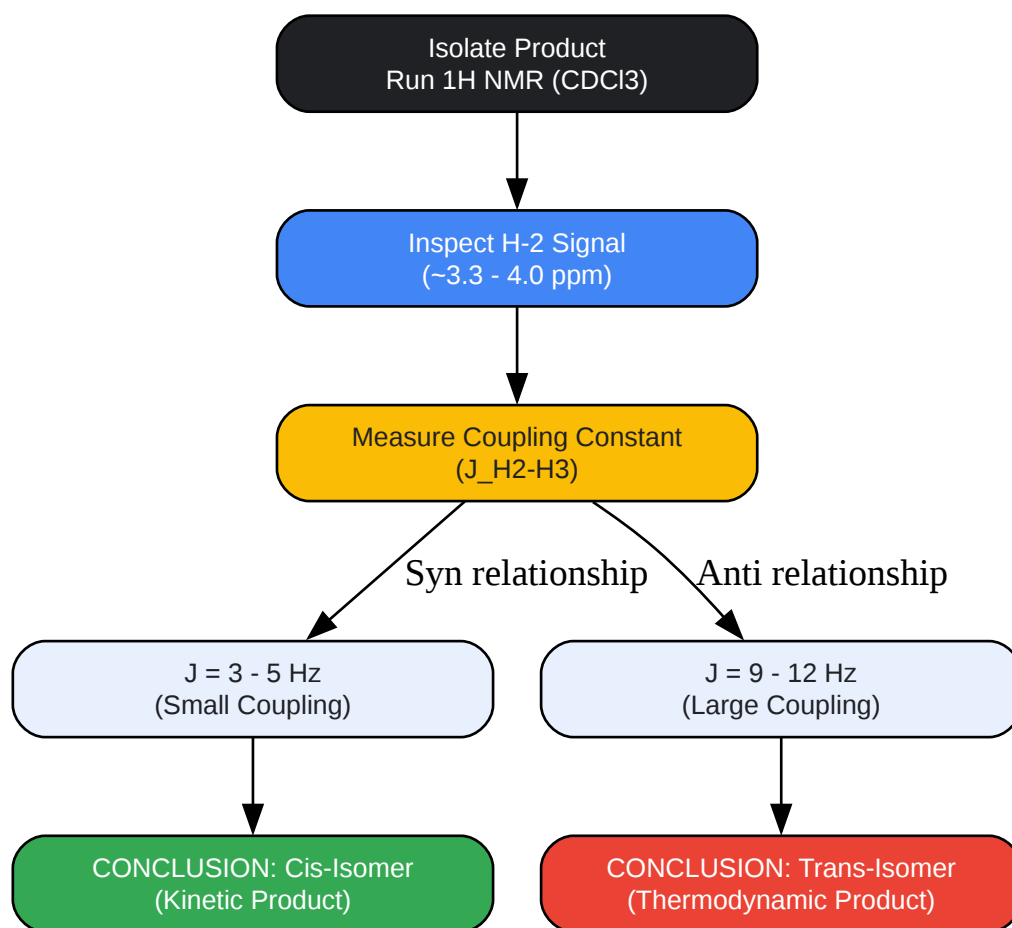
- OCH

:

51–53 ppm.^[1]

Diagnostic Decision Tree (Graphviz)

Use this logic flow to validate your synthesized product.



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Caption: Diagnostic logic for assigning stereochemistry based on H2-H3 coupling constants.

Experimental Protocol: Enzymatic Resolution (Case Study)

Researchers often require a single enantiomer of the cis-diester. A proven method utilizes *Candida antarctica* Lipase B (CAL-B) for kinetic resolution.

- Substrate: Racemic cis-**dimethyl piperidine-2,3-dicarboxylate** (or its N-acetyl derivative).
- Conditions: Phosphate buffer (pH 7.5), 45 °C, CAL-B.
- Outcome: The lipase selectively hydrolyzes the ester of one enantiomer (typically the (2S,3R)), leaving the other intact as the diester.

- Monitoring: Monitor the disappearance of the diester OMe signal in

¹H NMR and the appearance of the acid product.

References

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Sources

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- 2. Dimethyl itaconate(617-52-7) ¹H NMR spectrum [[chemicalbook.com](#)]
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